Section 1: The Molecular Architecture and Its Significance

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Compound of Interest

Compound Name:	*3-Chloro-2-cyclopropylpyridine*
CAS No.:	*1355066-87-3*
Cat. No.:	*B1427069*

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3-Chloro-2-cyclopropylpyridine is a pyridine ring substituted with a chlorine atom at the 3-position and a cyclopropyl group at the 2-position. This specific arrangement is not arbitrary; it confers a unique set of electronic and steric properties that are highly sought after in drug design.

- The Chloropyridine Moiety: The presence of chlorine, a halogen, is a common feature in over 250 FDA-approved drugs.[1] Its electronegativity creates a dipole moment, influencing molecular interactions and potentially forming halogen bonds—a key, non-covalent interaction with biological targets. Furthermore, the chloro-substituent can significantly improve pharmacokinetic properties by blocking sites of metabolic degradation, thereby increasing the drug's half-life and in vivo exposure.[1]

- The Cyclopropyl Group: The cyclopropyl ring is a "bioisostere" for other functionalities, often mimicking a phenyl ring or a carbonyl group in terms of spatial arrangement but with improved metabolic stability and reduced lipophilicity. Its strained three-membered ring structure imparts unique conformational rigidity and electronic character, which can enhance binding affinity to target proteins.[2] Cyclopropane-containing scaffolds are found in drugs for a wide array of conditions, including anticoagulants, antivirals, and anticancer agents.[2]

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The synergy between the electron-withdrawing chlorine and the sterically demanding, conformationally rigid cyclopropyl group makes this scaffold a compelling starting point for library synthesis and lead optimization in drug discovery programs.

Section 2: Synthesis Strategies

The synthesis of substituted pyridines is a well-established field in organic chemistry. While multiple routes to **3-Chloro-2-cyclopropylpyridine** are conceivable, a common approach would involve building upon a pre-formed pyridine ring. For instance, methods for synthesizing chloropyridines can involve direct chlorination of pyridine or multi-step sequences starting from precursors like 2,6-dichloropyridine.[3][4] The introduction of the cyclopropyl group could be achieved via cross-coupling reactions or by constructing the pyridine ring with the cyclopropyl moiety already in place.

Section 3: A Multi-Pronged Approach to Structural Elucidation

Confirming the identity and purity of **3-Chloro-2-cyclopropylpyridine** is a non-negotiable step. No single technique is sufficient; a confluence of evidence from orthogonal methods provides the highest degree of confidence. The workflow below illustrates a self-validating system where each step corroborates the others.

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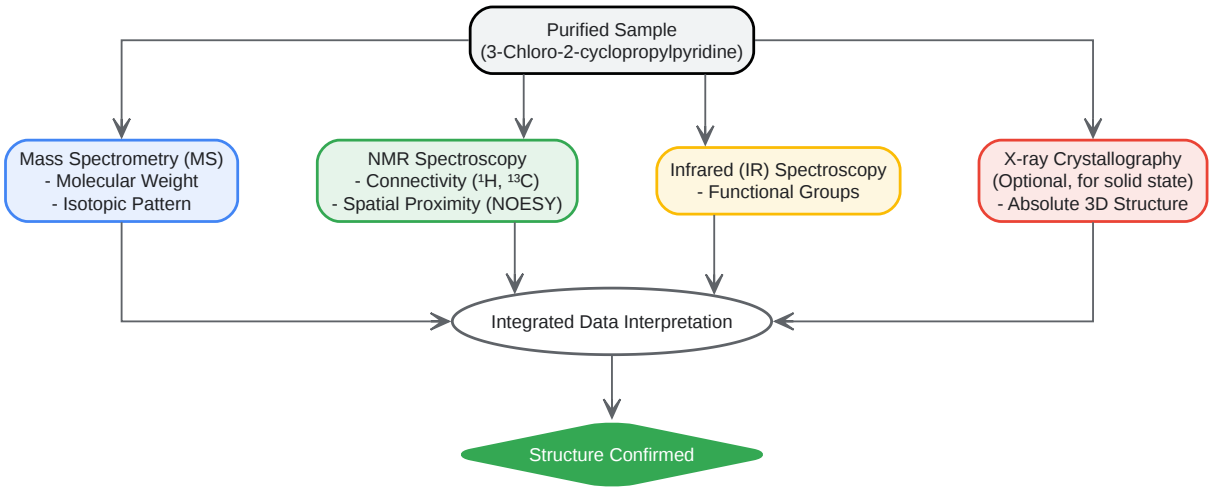

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Caption: A self-validating workflow for the structural elucidation of a novel chemical entity.

Mass Spectrometry (MS): The First Checkpoint

Mass spectrometry serves as the initial gatekeeper, providing the molecular weight of the compound.

- Causality: The choice of ionization technique (e.g., Electrospray Ionization - ESI, or Electron Ionization - EI) depends on the compound's polarity and volatility. For a molecule like this, ESI would be a soft ionization method yielding a prominent protonated molecular ion $[M+H]^+$.

- Expected Data: The molecular formula is C_8H_8ClN. The monoisotopic mass is approximately 153.03 g/mol . A key diagnostic feature is the isotopic pattern of chlorine. Natural chlorine exists as two major isotopes: ^{35}Cl (~75.8%) and ^{37}Cl (~24.2%). Therefore, the mass spectrum should exhibit two major peaks for the molecular ion: one at m/z corresponding to the ^{35}Cl isotopologue and another peak two mass units higher ($[M+2]^+$) with roughly one-third the intensity, unequivocally indicating the presence of a single chlorine atom.[5]

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Nuclear Magnetic Resonance (NMR) Spectroscopy: The Architectural Blueprint

NMR is the cornerstone of structural analysis, providing a detailed map of the carbon-hydrogen framework.

- ^{1}H NMR: This experiment reveals the number of distinct proton environments and their connectivity through spin-spin coupling.
  - Aromatic Region (δ 7.0-8.5 ppm): Three signals are expected for the pyridine ring protons. The proton at position 6 will likely be the most downfield, appearing as a doublet of doublets. The protons at positions 4 and 5 will also be split by each other and will appear as distinct multiplets.
  - Aliphatic Region (δ 0.5-2.0 ppm): The cyclopropyl protons will appear in the highly shielded, upfield region. The methine proton (CH attached to the pyridine ring) will be the most downfield of this group. The two sets of methylene protons (CH_2) on the cyclopropyl ring will be diastereotopic and thus chemically non-equivalent, leading to complex splitting patterns (multiplets).
- ^{13}C NMR: This provides a count of the unique carbon atoms.
  - Aromatic Region (δ 120-155 ppm): Five signals are expected for the pyridine ring carbons. The carbon atom bonded to chlorine (C3) and the carbon bonded to the cyclopropyl group (C2) will have characteristic chemical shifts.
  - Aliphatic Region (δ 0-20 ppm): Three signals are expected for the cyclopropyl carbons, one for the methine and two for the methylene carbons.

Infrared (IR) Spectroscopy: Functional Group Fingerprinting

IR spectroscopy is a rapid method to confirm the presence of key functional groups.

- Expected Data:
  - ~3100-3000 cm^{-1}: Aromatic C-H stretching from the pyridine ring.

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- ~3000-2850 cm^{-1}: Aliphatic C-H stretching from the cyclopropyl group.
- ~1600-1450 cm^{-1}: C=C and C=N stretching vibrations characteristic of the pyridine ring.
- ~800-600 cm^{-1}: A C-Cl stretching band.

X-ray Crystallography: The Definitive Structure

When a suitable single crystal can be grown, X-ray crystallography provides the absolute, unambiguous three-dimensional structure in the solid state.[6][7]

- Causality: This technique is employed when the relative stereochemistry or conformation is critical, or when NMR data is ambiguous. The process involves diffracting X-rays off the electron clouds of the atoms arranged in a crystal lattice.[6] The resulting diffraction pattern is mathematically decoded to generate a 3D electron density map, from which atomic positions, bond lengths, and bond angles are determined with high precision.[8][9][10]

Section 4: Standardized Experimental Protocols

Protocol 4.1: NMR Analysis

- Preparation: Dissolve 5-10 mg of the sample in ~0.6 mL of deuterated chloroform ($CDCl_3$).
- Acquisition:
  - Acquire a standard ^1H NMR spectrum on a 400 MHz (or higher) spectrometer.
  - Acquire a proton-decoupled ^{13}C NMR spectrum.
  - (Optional) Perform 2D NMR experiments like COSY (to confirm H-H couplings) and HSQC (to correlate protons to their attached carbons) for unambiguous assignment.
- Processing: Process the data using appropriate software (e.g., MestReNova, TopSpin). Reference the spectrum to the residual solvent peak ($CDCl_3$: δ 7.26 for ^1H, δ 77.16 for ^{13}C).

Protocol 4.2: High-Resolution Mass Spectrometry (HRMS)

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- Preparation: Prepare a dilute solution of the sample (~0.1 mg/mL) in a suitable solvent like methanol or acetonitrile.
- Acquisition: Infuse the sample into an ESI-TOF or ESI-Orbitrap mass spectrometer. Acquire data in positive ion mode.
- Analysis: Determine the accurate mass of the $[M+H]^+$ ion. The measured mass should be within 5 ppm of the calculated theoretical mass for $C_8H_9ClN^+$. Observe the characteristic $[M+H]^+$ to $[M+2+H]^+$ isotopic ratio of ~3:1.

Section 5: Summary of Expected Analytical Data

Parameter	Technique	Expected Value / Observation	Rationale & Key Feature
Molecular Formula	-	C_8H_8ClN	Based on proposed structure.
Molecular Weight	MS	Monoisotopic Mass: ~153.03 Da	Confirms overall mass.
Isotopic Pattern	MS	$[M]^+$:$[M+2]^+$ ratio of ~3:1	Confirms the presence of one chlorine atom.
^{1}H NMR Chemical Shifts	NMR	Aromatic: 3H (δ ~7.0-8.5 ppm)	Protons on the pyridine ring.
Aliphatic: 5H (δ ~0.5-2.0 ppm)	Protons on the cyclopropyl ring.		
^{13}C NMR Signal Count	NMR	8 unique signals	Corresponds to the 8 carbon atoms in the molecule.
IR Absorption Bands	IR	~1600-1450 cm^{-1}, ~800-600 cm^{-1}	C=N/C=C stretches (pyridine) and C-Cl stretch.

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